

REACH legislation compliance metal complex dyes

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Compound Focus: Acid Brown 434

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Understanding REACH and Metal Complex Dyes

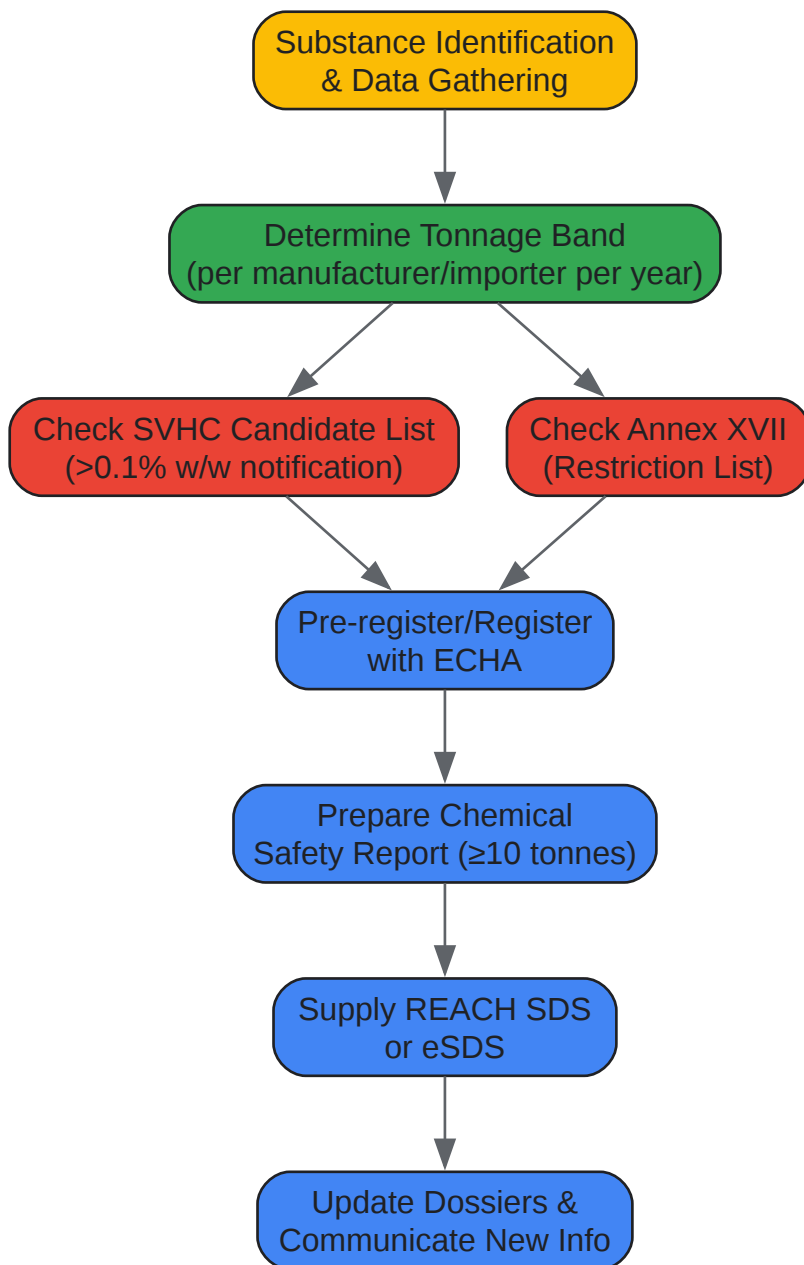
REACH (Registration, Evaluation, Authorisation and Restriction of Chemicals) is the primary EU regulation for chemicals. It operates on the principle that manufacturers, importers, and downstream users are responsible for ensuring the safe use of their substances [1].

Metal complex dyes fall under REACH scope as manufactured chemical substances. Key considerations for your research and development work include:

- **Heavy Metal Content:** These dyes contain metals like chromium, cobalt, or nickel, which are often restricted under REACH Annex XVII or listed as Substances of Very High Concern (SVHCs) [2] [3].
- **Polymer Considerations:** If your research involves dye-containing polymers, be aware that the 2025 REACH revision introduces a new notification requirement for polymers and registration for those with hazardous properties [4].

Key REACH Compliance Workflow

The diagram below outlines the core compliance process for a substance under REACH, from identification to ongoing updates.



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REACH Information Requirements by Tonnage Band

The data you need to generate or collect depends on the annual tonnage manufactured or imported. The following table summarizes the standard information requirements [5].

| Tonnage Band (per year) | Key Information Requirements |
|-------------------------|---|
| 1 to 10 tonnes | Physicochemical data (e.g., melting point, water solubility), <i>in vitro</i> skin/eye irritation, skin sensitization, <i>in vitro</i> gene mutation, short-term toxicity on invertebrates, ready biodegradability [5]. |
| 10 to 100 tonnes | All Annex VII data, plus <i>in vitro</i> mutagenicity studies, degradation studies (hydrolysis, adsorption/desorption), acute toxicity (inhalation), short-term repeated dose toxicity (28-day), screening for reproductive/developmental toxicity [5]. |
| 100 to 1000 tonnes | All lower tonnage data, plus sub-chronic toxicity (90-day), prenatal developmental toxicity, extended one-generation reproductive toxicity (if triggered), long-term aquatic toxicity studies [5]. |
| 1000+ tonnes | All lower tonnage data, plus long-term repeated dose toxicity (≥ 12 months), carcinogenicity studies (if triggered), further degradation testing [5]. |

Testing Adaptation and Alternatives: Before conducting new tests, especially involving vertebrate animals, you must gather all existing information and consider using alternative methods. Testing on vertebrate animals is only permitted as a last resort [5].

Substance Identification and Analytical Testing

Accurately identifying your substance is the foundation of REACH compliance. The analytical data you provide must build a robust substance identity profile [6].

Recommended Analytical Techniques [6]:

- **Spectroscopy:** UV/Vis, IR, NMR, and MS to confirm molecular structure.
- **Chromatography:** HPLC or GC to confirm substance purity and identify impurities.
- **Inorganic Analysis:** ICP-MS, ICP-OES, XRF, or ion chromatography for metal content.

Restricted Substances and SVHCs

Annex XVII (Restriction List) Annex XVII prohibits or restricts the market placement and use of specific hazardous substances, including heavy metals common in metal complex dyes. The table below lists key heavy metal restrictions [2].

| Substance | Restriction (Examples) |
|--------------------------------|--|
| Cadmium & compounds | $\leq 0.01\%$ by weight in plastic materials and metal items intended for piercing jewellery [2]. |
| Lead & compounds | $\leq 0.05\%$ by weight in jewellery articles and items children might place in their mouths [2]. |
| Nickel & compounds | Nickel release limits of $\leq 0.2 \mu\text{g}/\text{cm}^2/\text{week}$ for post assemblies and $\leq 0.5 \mu\text{g}/\text{cm}^2/\text{week}$ for direct and prolonged skin contact articles [2]. |
| Chromium VI compounds | $\leq 3 \text{ mg}/\text{kg}$ (0.0003%) in leather articles (e.g., watch straps) in contact with the skin [2]. |

Substances of Very High Concern (SVHCs)

- If your metal complex dye contains an SVHC from the **Candidate List** at a concentration **above 0.1% by weight**, you must provide sufficient information to ensure safe use and notify ECHA via the SCIP database upon request [2] [3].
- Many heavy metals and their compounds, such as lead, cadmium, and chromium, are found on the SVHC Candidate List [2].

Frequently Asked Questions (FAQs)

Q1: Is a Safety Data Sheet (SDS) always required for metal complex dyes under REACH? You must supply a REACH-compliant SDS if your substance or mixture is classified as hazardous, is persistent, bioaccumulative and toxic (PBT), very persistent and very bioaccumulative (vPvB), or contains an SVHC above certain concentration thresholds (typically $\geq 0.1\%$ for solids, $\geq 0.2\%$ for gases) [7]. Even for non-hazardous substances, providing an SDS is considered good practice.

Q2: What is the difference between an SDS and an eSDS? An eSDS (extended Safety Data Sheet) is a standard SDS with an attached **Exposure Scenario (ES)**. An ES describes the operational conditions and

risk management measures needed to control exposures to humans and the environment for your identified uses. An eSDS is required for substances registered in quantities of **10 tonnes or more per year** that are classified as hazardous [7].

Q3: What are the major changes in the 2025 REACH revision that affect my research? Key changes from the 2025 reform proposal include [4]:

- **Registration Validity:** Registration numbers will expire after **10 years**, requiring re-registration.
- **Stricter Data Requirements:** Simplified registrations for 1-10 tonnes are abolished; full data requirements are now enforced retroactively.
- **New ECHA Powers:** ECHA can revoke registrations for non-compliance, such as failure to update dossiers.
- **Polymer Notification:** All polymers produced at over 1 tonne per year will require notification.

Q4: My organization only develops dyes for R&D. Do we still have REACH obligations? Yes, but there are specific exemptions. REACH provides exemptions for substances used in **Product and Process Orientated Research and Development (PPORD)**. You can apply for a PPORD exemption for up to 5 years (extendable to 10), which allows you to produce or import a substance without a full registration, provided you comply with the conditions specified in the exemption notification [8].

Recommendations for Your Technical Support Center

- **Maintain a Regulatory Watch:** Assign a team to monitor ECHA's website for updates to the SVHC Candidate List, Annex XVII, and relevant guidance documents [8].
- **Centralize Compliance Data:** Create a secure database for all substance identity data, test reports, SDSs, and correspondence with ECHA to streamline registration and audits.
- **Foster Supplier Dialogue:** Proactively engage with your raw material suppliers to obtain REACH-compliant SDSs and information on the presence of SVHCs in their products.

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